

# An In-depth Technical Guide on the Herbicidal Activity of MCPA-trolamine

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## Compound of Interest

Compound Name: MCPA-trolamine

Cat. No.: B15193158

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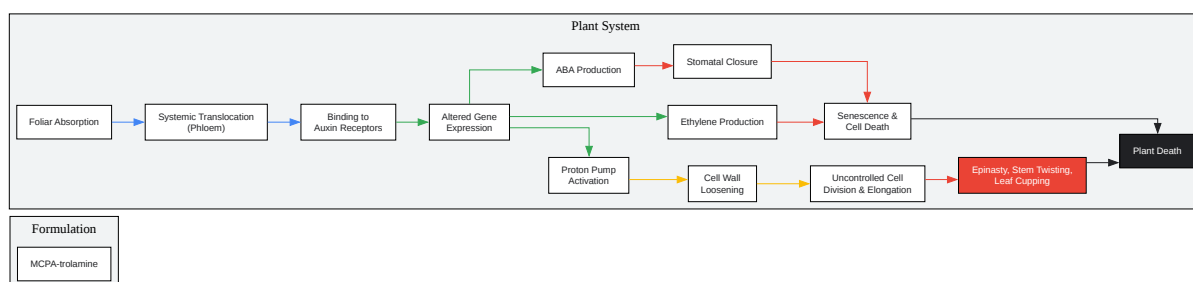
## Abstract

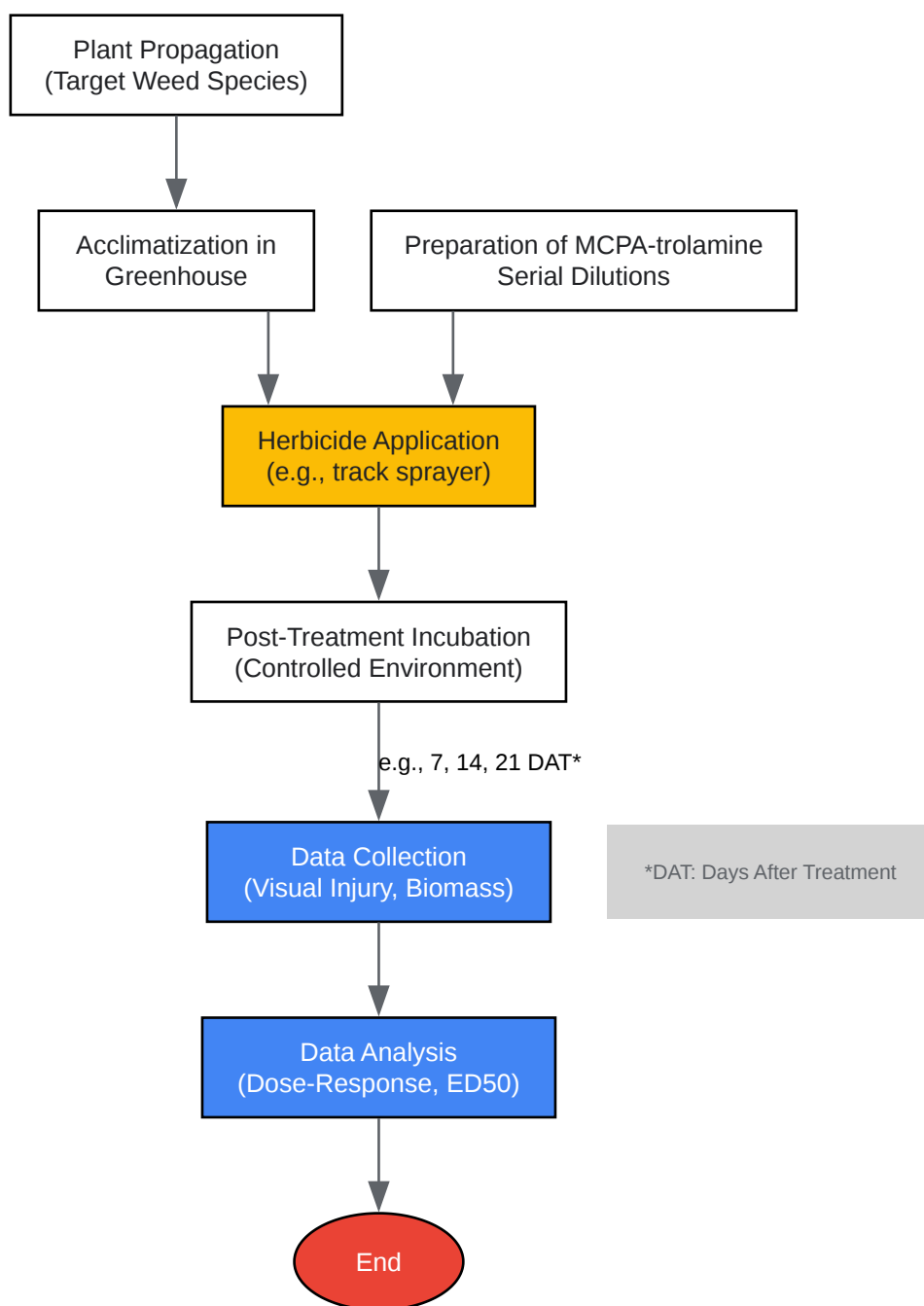
MCPA (2-methyl-4-chlorophenoxyacetic acid) is a selective, systemic phenoxy herbicide widely utilized for the post-emergent control of broadleaf weeds in various agricultural and non-crop settings. Its efficacy is often enhanced through formulation as an amine salt, which improves its solubility and handling characteristics. This technical guide provides a comprehensive review of the herbicidal activity of MCPA when formulated with trolamine (also known as triethanolamine). While specific quantitative data for the trolamine salt of MCPA is limited in publicly available literature, this guide synthesizes information from studies on various MCPA amine salts to present a thorough understanding of its mechanism of action, herbicidal efficacy, and the experimental protocols used for its evaluation. The information is intended to serve as a valuable resource for researchers and professionals involved in the development and assessment of herbicidal formulations.

## Mechanism of Action

MCPA is a synthetic auxin, a class of herbicides that mimic the action of the natural plant hormone indole-3-acetic acid (IAA). These herbicides disrupt normal plant growth processes in susceptible broadleaf weeds, leading to their eventual death. The trolamine component in the formulation acts as a salt-forming agent, increasing the solubility and potentially aiding in the absorption of the active ingredient into the plant tissue.

The proposed signaling pathway for **MCPA-trolamine**'s herbicidal action is as follows:





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